

Advanced Safety Data Profiling and Handling Protocols for 2-Propoxyacetonitrile

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Compound of Interest

Compound Name: 2-Propoxyacetonitrile

CAS No.: 66502-25-8

Cat. No.: B2649840

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A Mechanistic Guide for Researchers and Drug Development Professionals

Executive Summary & Chemical Identity

2-Propoxyacetonitrile (CAS: 66502-25-8) is an aliphatic ether nitrile utilized primarily as a specialized solvent and an intermediate in organic synthesis and drug development[1]. In medicinal chemistry, the incorporation of a propoxy group enhances the lipid solubility of the molecule, a critical property for designing neuroactive compounds that must penetrate the blood-brain barrier[2]. However, the presence of the cyano ($-C\equiv N$) functional group necessitates rigorous safety protocols, as the compound presents unique toxicological risks primarily driven by its metabolic bioactivation into free cyanide[3].

This technical guide bypasses standard boilerplate safety data to provide a mechanistic understanding of **2-Propoxyacetonitrile's** hazards, equipping laboratory professionals with self-validating protocols to ensure absolute safety during experimental workflows.

Physicochemical Profiling & Hazard Classification

Understanding the physical properties of **2-Propoxyacetonitrile** is essential for predicting its behavior in ambient laboratory conditions. The compound's moderate molecular weight and lipophilic nature dictate both its utility and its penetration hazards.

Table 1: Quantitative Physicochemical Data

Property	Value	Structural/Safety Implication
Chemical Name	2-Propoxyacetonitrile	Aliphatic nitrile with an ether linkage.
CAS Registry Number	66502-25-8	Unique identifier for regulatory tracking[1].
Molecular Formula	C	Indicates potential for volatile organic emissions[1].
	H	
	NO	
Molecular Weight	99.133 g/mol	Low molecular weight facilitates rapid dermal absorption[1].
SMILES String	CCCOCC#N	Linear structure allows for high reactivity at the alpha-carbon[1].

Table 2: GHS Hazard Classification & Causality

Hazard Code	Description	Mechanistic Causality
H315	Causes skin irritation	The lipophilic propoxy group disrupts epidermal lipid bilayers, facilitating dermal penetration and localized inflammation[2].
H319	Causes serious eye irritation	Direct interaction with corneal proteins causes localized pH shifts upon contact with aqueous mucosal layers[2].
H335	May cause respiratory irritation	Volatilization leads to the inhalation of nitrile vapors, causing cellular stress in the respiratory tract prior to systemic absorption[2].

Mechanistic Toxicology: The Bioactivation Pathway

The acute toxicity of aliphatic nitriles like **2-Propoxyacetonitrile** is not primarily caused by the intact parent molecule, but rather by its metabolic degradation[4]. When absorbed via inhalation, ingestion, or dermal contact, the compound undergoes hepatic biotransformation.

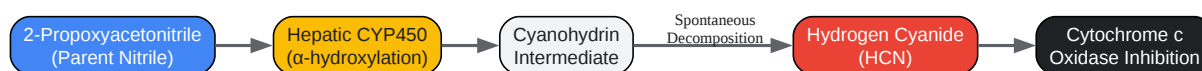
The toxicity is driven by the cytochrome P450 (CYP450) enzyme system—specifically CYP2E1—which catalyzes the hydroxylation of the carbon adjacent to the cyano group (the

-carbon)[3]. This radical-based reaction forms a highly unstable cyanohydrin intermediate[5].

The cyanohydrin rapidly and spontaneously decomposes into an aldehyde and Hydrogen Cyanide (HCN)[6]. The liberated cyanide ions (CN⁻) potently bind to the ferric ion (Fe

) of cytochrome c oxidase in the mitochondria, halting the electron transport chain, ceasing ATP production, and triggering rapid cellular hypoxia and death[3][6].

Note for Researchers: Because this toxicity relies on CYP450 metabolism, species sensitivity varies. Rats metabolize nitriles more slowly than mice or dogs, meaning rat models may underestimate the acute toxicity of **2-Propoxyacetonitrile** in humans[3].



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Figure 1: Cytochrome P450-mediated bioactivation pathway of aliphatic nitriles leading to cytotoxic hypoxia.

Self-Validating Laboratory Safety Protocols

To mitigate the risks associated with cyanide-releasing compounds, laboratories must implement self-validating systems—protocols that include built-in checks to verify their own efficacy before the researcher proceeds to the next step.

Protocol A: Safe Handling and Closed-System Transfer

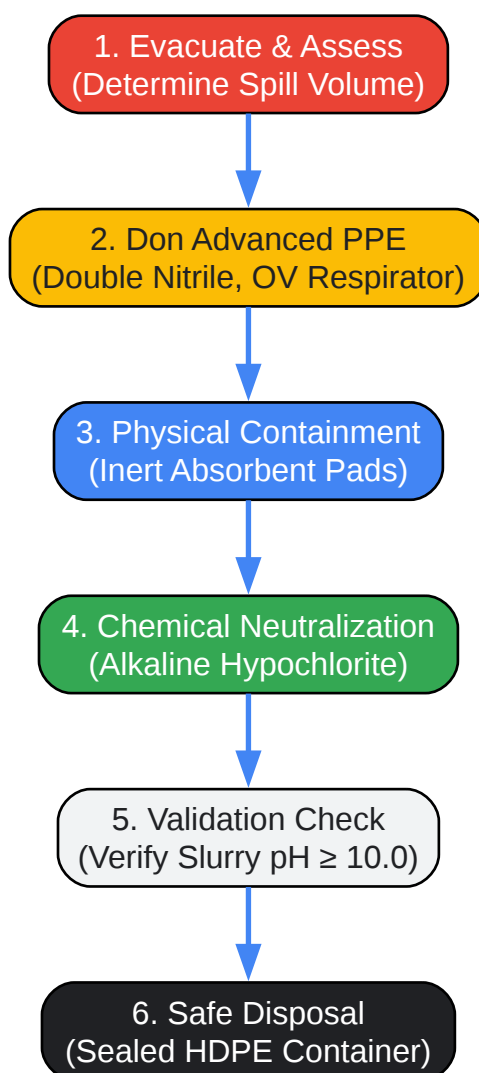
Standard latex gloves offer insufficient protection against organic nitriles and will rapidly degrade^[7]. Disposable nitrile gloves provide better resistance, but thin (≤ 5 -mil) gloves are only suitable for incidental splash protection and must be changed immediately upon contact^[8].

- Environmental Isolation: Place the reagent in a certified chemical fume hood.
 - Validation Check: Verify the digital airflow monitor reads a face velocity of 80–100 feet per minute (fpm). Do not uncap the reagent if the flow alarm is active.
- Barrier Protection: Don double-layered nitrile gloves (minimum 8-mil thickness for the outer layer) and chemical splash goggles^[8].
 - Validation Check: Perform a pneumatic (air-inflation) check of the outer gloves to ensure zero micro-punctures before donning.
- Closed-System Transfer: Use a gas-tight glass syringe for aliquoting the nitrile.
 - Validation Check: After drawing the liquid, invert the syringe and observe for micro-bubbles. Expel any dead volume back into the source vial to prevent aerosolization upon needle withdrawal.

Protocol B: Chemical Spill Containment & Neutralization

In the event of a spill, the primary objective is to prevent the volatilization of the nitrile and block the formation of HCN gas.

- Immediate Isolation: Evacuate the immediate 5-meter radius.
 - Validation Check: Conduct a verbal headcount to ensure all personnel have cleared the exposure zone.
- PPE Escalation: Don a full-face respirator equipped with organic vapor (OV) cartridges and heavy-duty nitrile gloves^[7].
 - Validation Check: Perform a negative-pressure seal check on the respirator. If air leaks are detected around the facepiece, readjust the straps before entering the spill zone.
- Chemical Containment & Neutralization: Surround the spill with inert absorbent pads. Apply an alkaline sodium hypochlorite solution (bleach) to the absorbed nitrile. The hypochlorite oxidizes the potential cyanide into significantly less toxic cyanate.
 - Validation Check (Critical): Use pH indicator paper on the chemical slurry. The pH must read ≥ 10.0 . If the pH drops below 10, the environment becomes acidic, which catalyzes the rapid off-gassing of lethal HCN gas. Add more alkaline solution until pH > 10 is confirmed.
- Disposal: Transfer the neutralized slurry into a high-density polyethylene (HDPE) hazardous waste container.
 - Validation Check: Seal the container and sweep a portable volatile organic compound (VOC) sniffer around the lid to confirm zero vapor leakage prior to transport.



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Figure 2: Self-validating emergency workflow for aliphatic nitrile spill containment and neutralization.

Emergency Countermeasures & First Aid

If systemic exposure to **2-Propoxyacetonitrile** occurs, clinical intervention must target the decoupling of cyanide from cytochrome c oxidase[4].

- Inhalation/Skin Contact: Immediately move the victim to fresh air. Remove contaminated clothing (do not pull over the head; cut garments off to prevent inhalation of trapped vapors). Wash skin with copious amounts of soap and water.

- Biochemical Antidotes (Medical Personnel Only): Patients exhibiting signs of cyanide poisoning (flushed skin, dyspnea, ataxia, convulsions) require specific antidotal therapy[4][9]. Standard interventions include:
 - Hydroxocobalamin (Cyanokit): Directly binds free cyanide ions to form non-toxic cyanocobalamin (Vitamin B12), which is safely excreted in the urine.
 - Sodium Thiosulfate: Acts as a sulfur donor for the mitochondrial enzyme rhodanese, which accelerates the conversion of highly toxic cyanide into relatively harmless thiocyanate[3].

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